

Safe Disposal of 2,3,4,4-Tetramethylhexane: A Procedural Guide

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Compound of Interest

Compound Name: 2,3,4,4-Tetramethylhexane

CAS No.: 52897-12-8

Cat. No.: B12656667

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For Researchers, Scientists, and Drug Development Professionals

This document provides essential safety and logistical information for the proper disposal of **2,3,4,4-tetramethylhexane**, a flammable hydrocarbon. Adherence to these procedures is critical for ensuring laboratory safety and environmental protection. The following guidelines are based on general best practices for flammable liquid waste and data from closely related isomers, given the limited specific data for **2,3,4,4-tetramethylhexane**.

Chemical Safety and Hazard Information

While a specific Safety Data Sheet (SDS) for **2,3,4,4-tetramethylhexane** is not readily available, data for the closely related isomer, 2,2,3,4-tetramethylhexane, provides valuable insight into its physical properties and hazards. As a flammable alkane, **2,3,4,4-tetramethylhexane** should be handled with extreme caution.

Quantitative Data Summary

Property	Value (for 2,2,3,4-tetramethylhexane as a proxy)	Hazard Classification
Molecular Formula	C ₁₀ H ₂₂	-
Boiling Point	157 °C	-
Flash Point	41.4 °C	Flammable Liquid (Category 2) [1]
GHS Hazard Statements	H225: Highly flammable liquid and vapour.	Physical Hazard[2][3]
GHS Precautionary Statements (Disposal)	P501: Dispose of contents/container to an approved waste disposal plant.	Disposal[2][4]

Note: The physical property data presented is for the isomer 2,2,3,4-tetramethylhexane and should be used as an estimate for **2,3,4,4-tetramethylhexane**.

Experimental Protocol for Disposal

The primary method for the disposal of **2,3,4,4-tetramethylhexane** is through a licensed hazardous waste management company, typically involving incineration.[5] It is illegal to dispose of flammable liquids down the drain or in regular trash.[5]

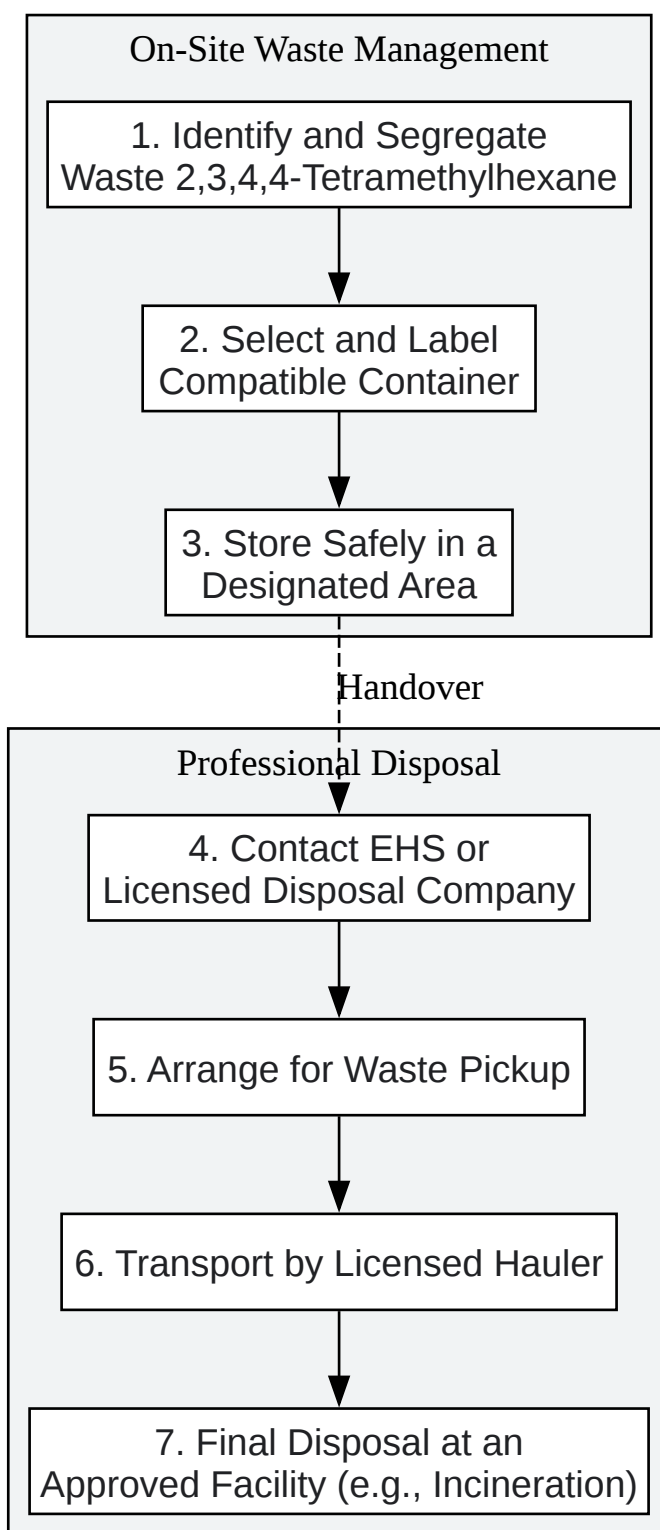
Step-by-Step Disposal Procedure:

- Waste Identification and Segregation:
 - Clearly identify the waste as "Waste **2,3,4,4-Tetramethylhexane**".
 - Segregate it from other waste streams, particularly from incompatible materials such as oxidizers.[5]
- Container Selection and Labeling:

- Use a chemically compatible and properly sealed container, such as a glass or metal container, for waste accumulation.
- The container must be in good condition and free from leaks.
- Affix a hazardous waste label to the container. The label must include:
 - The words "Hazardous Waste"
 - The full chemical name: "**2,3,4,4-Tetramethylhexane**"
 - The hazard characteristics (e.g., "Flammable Liquid")
 - The accumulation start date.
- Safe Storage:
 - Store the waste container in a designated, well-ventilated, and cool area, away from sources of ignition such as heat, sparks, and open flames.[5]
 - Ensure the storage area has secondary containment to control any potential spills.
- Arrange for Professional Disposal:
 - Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal company to arrange for pickup and disposal.
 - Provide the waste management company with an accurate description of the waste.
 - Follow all institutional and regulatory requirements for waste handover and documentation.
- Transportation:
 - Transportation of hazardous waste is regulated and must be performed by a licensed hauler.[6]
 - For the purpose of transport, flammable liquids are generally classified under UN 1993 "Flammable liquids, n.o.s." (not otherwise specified).[7][8]

Disposal Workflow

The following diagram illustrates the logical steps for the proper disposal of **2,3,4,4-tetramethylhexane**.



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Caption: Logical workflow for the safe disposal of **2,3,4,4-tetramethylhexane**.

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